

Heptafluorobutyric acid safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Heptafluorobutyric acid

Cat. No.: B1679599

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An In-depth Technical Guide to the Safe Handling of Heptafluorobutyric Acid

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides a comprehensive overview of the safety protocols and handling precautions for **Heptafluorobutyric acid** (HFBA), a corrosive compound widely used in analytical and synthetic chemistry.

Hazard Identification and Classification

Heptafluorobutyric acid is classified as a corrosive substance that can cause severe skin burns and eye damage.[1][2][3][4][5] Inhalation may lead to chemical burns to the respiratory tract, which can be fatal in severe cases.[1] Ingestion is also highly dangerous, causing burns to the gastrointestinal tract.[1] It is identified with the GHS05 pictogram for corrosion.[3][4][5]

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[3][4][5]
- H318: Causes serious eye damage.[2][3][4]
- H335: May cause respiratory irritation.[5]

Physical and Chemical Properties

Understanding the physical and chemical properties of HFBA is crucial for its safe handling and storage.

Property	Value
Synonyms	Perfluorobutyric Acid, HFBA[1]
Appearance	Clear, colorless to light yellow liquid[1][6]
Odor	Stench[2][6]
CAS Number	375-22-4[1][2][3]
Molecular Formula	C ₄ HF ₇ O ₂ [3][4]
Molecular Weight	214.04 g/mol [3][4]
Boiling Point	120 °C / 248 °F @ 755 mmHg[6]
Melting Point	-17.5 °C / 0.5 °F[5][6]
Flash Point	Not applicable[1]
Solubility	Soluble in water[6]

Exposure Controls and Personal Protection

To minimize exposure risks, appropriate engineering controls and personal protective equipment (PPE) are mandatory.

- Engineering Controls: Always handle **Heptafluorobutyric acid** in a well-ventilated area, preferably within a chemical fume hood.[1][6][7] Eyewash stations and safety showers must be readily accessible.[1][7]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.[1][3][8]
 - Skin Protection: Use chemically resistant gloves (e.g., nitrile rubber) and wear appropriate protective clothing to prevent skin contact.[1][3][8]

- Respiratory Protection: If working outside a fume hood or if vapor concentrations are high, a NIOSH-approved respirator with an appropriate cartridge is necessary.[1][8]

Safe Handling and Storage

Proper handling and storage procedures are critical to prevent accidents and ensure the stability of the chemical.

- Handling: Avoid contact with skin, eyes, and clothing.[1][9] Do not breathe vapors or mists.[1] Wash hands thoroughly after handling.[1]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents, bases, and reducing agents.[1][6][10] Keep containers tightly closed.[1][2] The substance is hygroscopic and light-sensitive; storing under an inert gas is recommended.[2]

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is crucial.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][2]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[1][2]
- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[1][2] Do not use mouth-to-mouth resuscitation.[1]
- Ingestion: Do not induce vomiting.[1][2] If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

Accidental Release Measures

In case of a spill, follow these procedures to mitigate the hazard.

- Personal Precautions: Evacuate the area and ensure adequate ventilation.[2] Wear appropriate personal protective equipment.[2]
- Environmental Precautions: Prevent the spill from entering drains or waterways.[2][3]
- Containment and Cleanup: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[1] Neutralize the residue with a dilute solution of sodium bicarbonate.

Toxicological Information

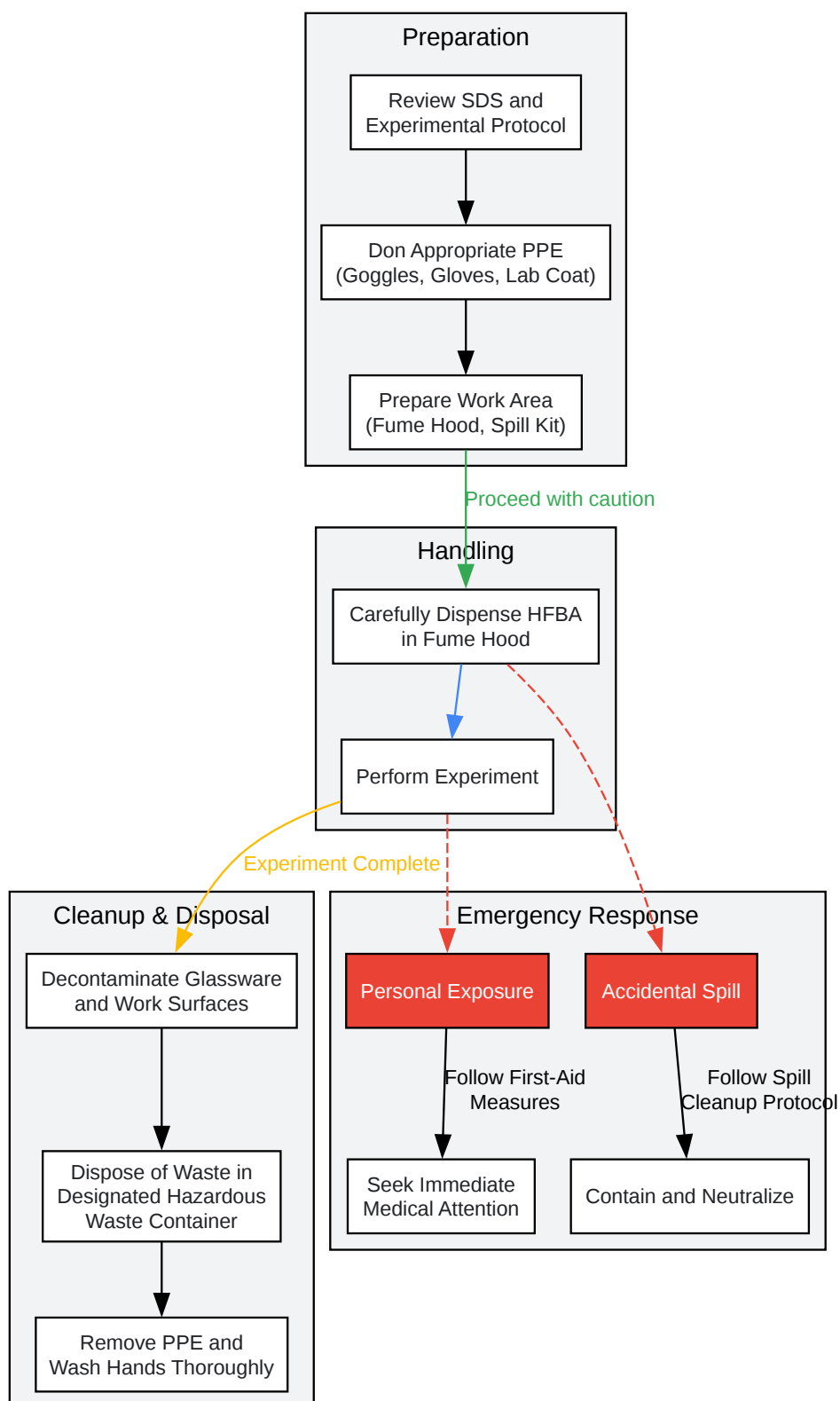
Heptafluorobutyric acid is corrosive and can cause severe burns upon contact.[1] While comprehensive human toxicological data is limited, studies in animal models have provided some insights. A study on murine models indicated that dermal exposure to PFBA can induce systemic toxicity, including increased liver and kidney weights and alterations in serum chemistries.[11][12] These findings suggest that dermal absorption can lead to systemic effects.[11][12] The study also noted histopathological changes in the liver and skin.[11][12]

Disposal Considerations

Dispose of **Heptafluorobutyric acid** and its containers in accordance with local, state, and federal regulations.[1][4] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[1][9] Do not dispose of it with household garbage or allow it to reach the sewage system.[4]

Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for safely handling **Heptafluorobutyric acid** in a laboratory setting.



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- To cite this document: BenchChem. [Heptafluorobutyric acid safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1679599#heptafluorobutyric-acid-safety-and-handling-precautions>]

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